

Aluminum Bromide: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Aluminum bromide

Cat. No.: B048194

[Get Quote](#)

CAS Number: 7727-15-3 Molecular Formula: AlBr_3

This technical guide provides an in-depth overview of **aluminum bromide**, a versatile Lewis acid with significant applications in research and development, particularly within the pharmaceutical and chemical synthesis sectors. This document outlines its chemical and physical properties, details common synthesis protocols, and explores its primary applications, including its role as a catalyst in Friedel-Crafts reactions.

Core Properties and Data

Aluminum bromide is a hygroscopic solid that is colorless in its pure form but often appears yellowish or reddish-brown due to impurities.[1] It is a strong Lewis acid, a characteristic that underpins its utility in a wide range of chemical transformations.[2][3]

Property	Value
Molecular Weight	266.69 g/mol
Appearance	White to yellowish-red, lumpy solid with a pungent odor
Melting Point	97.5 °C
Boiling Point	255 °C
Density	3.205 g/cm ³

Note: The dimeric form, Al_2Br_6 , is predominant in the solid state and in non-coordinating solvents.^[1]

Synthesis of Aluminum Bromide

Several methods are employed for the synthesis of **aluminum bromide**. The selection of a particular method may depend on the desired purity, scale, and available starting materials.

Experimental Protocol: Direct Bromination of Aluminum

This method involves the direct reaction of aluminum metal with liquid bromine.^{[4][5]} It is a highly exothermic reaction and requires careful control of the reaction conditions.^[5]

Materials:

- Aluminum foil or powder
- Liquid bromine
- Anhydrous reaction vessel (e.g., a round-bottom flask)
- Dropping funnel
- Inert atmosphere (e.g., nitrogen or argon)

Procedure:

- Place aluminum foil or powder in the reaction vessel under an inert atmosphere.
- Slowly add liquid bromine to the reaction vessel using a dropping funnel.
- The reaction will initiate, often accompanied by the evolution of heat and the formation of a white-orange cloud.^[4]
- Control the rate of bromine addition to maintain a manageable reaction temperature.
- Once the reaction is complete, the resulting **aluminum bromide** can be purified by distillation or sublimation.

Applications in Organic Synthesis

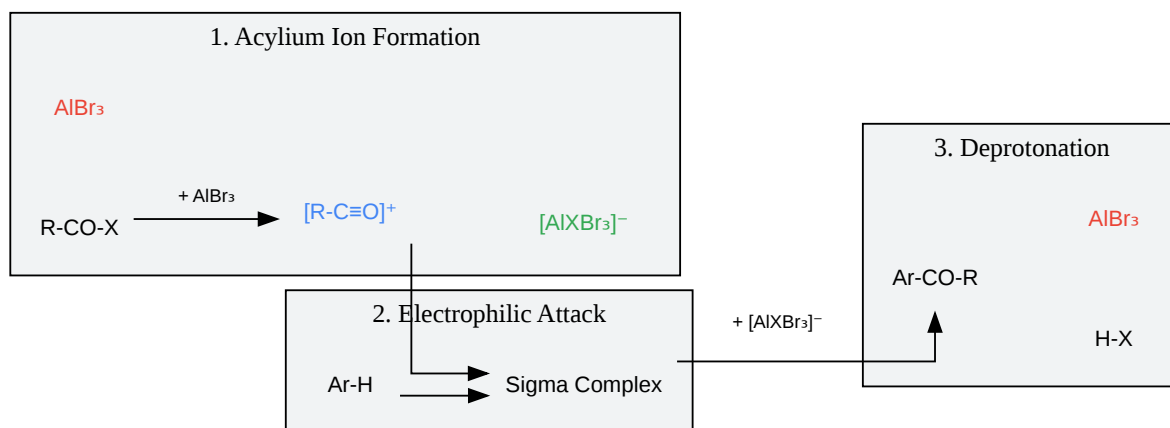
The primary application of **aluminum bromide** in organic synthesis is as a Lewis acid catalyst, most notably in Friedel-Crafts reactions.[2][3][6][7] Its strong electrophilic character facilitates the formation of carbon-carbon bonds.[6]

Friedel-Crafts Acylation

Aluminum bromide is an effective catalyst for the acylation of aromatic compounds, a key transformation in the synthesis of aryl ketones. These ketones are valuable intermediates in the development of pharmaceuticals and other fine chemicals.[8]

Reaction Mechanism: The reaction proceeds through the formation of a highly electrophilic acylium ion.

- **Formation of the Acylium Ion:** The Lewis acid catalyst (AlBr_3) coordinates to the halogen of the acyl halide, generating a resonance-stabilized acylium ion.[8][9]
- **Electrophilic Attack:** The electron-rich aromatic ring attacks the electrophilic acylium ion, forming a sigma complex (arenium ion).[8]
- **Deprotonation:** A weak base, such as $[\text{AlBr}_4]^-$, removes a proton from the sigma complex, restoring the aromaticity of the ring and yielding the final aryl ketone product.[8] The catalyst is regenerated in this step.



[Click to download full resolution via product page](#)

Caption: Friedel-Crafts Acylation Mechanism.

Experimental Protocol: Friedel-Crafts Acylation of an Aromatic Compound

This generalized protocol outlines the steps for a Friedel-Crafts acylation reaction using an acyl halide and **aluminum bromide**.

Materials:

- Aromatic compound
- Acyl halide
- Anhydrous **aluminum bromide**
- Anhydrous, non-protic solvent (e.g., dichloromethane, carbon disulfide)
- Inert atmosphere (e.g., nitrogen or argon)
- Ice bath

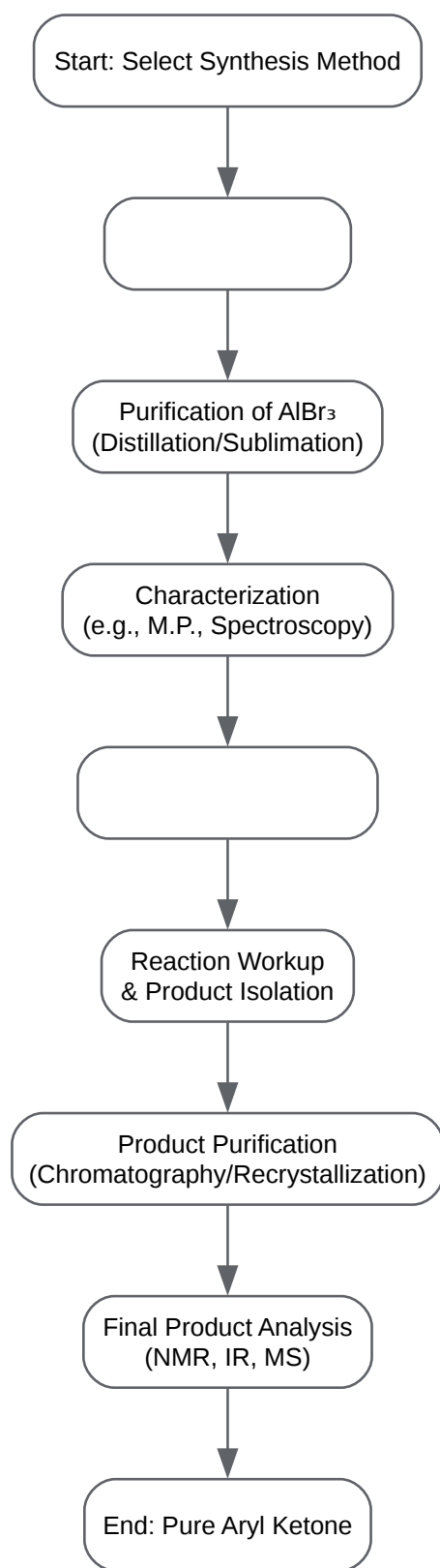
- Quenching solution (e.g., dilute HCl)
- Separatory funnel
- Drying agent (e.g., anhydrous magnesium sulfate)

Procedure:

- In a round-bottom flask under an inert atmosphere, dissolve the aromatic compound in the anhydrous solvent.
- Cool the flask in an ice bath.
- Carefully and portion-wise, add the anhydrous **aluminum bromide** to the stirred solution.
- Slowly add the acyl halide to the reaction mixture via a dropping funnel.
- After the addition is complete, allow the reaction to stir at room temperature for a specified time, monitoring the progress by a suitable technique (e.g., TLC).
- Upon completion, carefully quench the reaction by slowly pouring the mixture into a beaker containing ice and dilute HCl.
- Transfer the mixture to a separatory funnel and extract the product with an organic solvent.
- Wash the organic layer with water and brine, then dry it over an anhydrous drying agent.
- Remove the solvent under reduced pressure to yield the crude product, which can be further purified by recrystallization or chromatography.

Logical Workflow for Synthesis and Application

The following diagram illustrates the logical workflow from the synthesis of **aluminum bromide** to its application in a key organic transformation.



[Click to download full resolution via product page](#)

Caption: Synthesis and Application Workflow.

Safety Considerations

Aluminum bromide is a corrosive and moisture-sensitive compound. It reacts violently with water, releasing toxic and corrosive hydrogen bromide gas.[2] Therefore, it must be handled in a dry, inert atmosphere. Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn at all times. All procedures should be conducted in a well-ventilated fume hood.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Aluminium bromide - Wikipedia [en.wikipedia.org]
- 2. Aluminum Bromide: Structure, Characteristics, and Industrial Uses [eureka.patsnap.com]
- 3. nanorh.com [nanorh.com]
- 4. Aluminum Bromide | AlBr₃ Formula, Characteristics & Uses - Lesson | Study.com [study.com]
- 5. Reaction Between Aluminum and Bromine [chemed.chem.purdue.edu]
- 6. Page loading... [guidechem.com]
- 7. chemimpex.com [chemimpex.com]
- 8. benchchem.com [benchchem.com]
- 9. masterorganicchemistry.com [masterorganicchemistry.com]
- To cite this document: BenchChem. [Aluminum Bromide: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b048194#aluminum-bromide-cas-number-and-molecular-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com